

# Essential Safety and Operational Guide for Handling Formyl Fluoride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Formyl fluoride*

Cat. No.: B8784065

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Formyl fluoride** (CHFO). Given its hazardous properties, including high toxicity and reactivity, adherence to strict safety protocols is paramount to ensure the well-being of laboratory personnel and the integrity of research.

## 1. Hazard Identification and Physical Properties

**Formyl fluoride** is a colorless, toxic gas that is a strong irritant to tissues.[\[1\]](#)[\[2\]](#) It decomposes, especially in the presence of moisture, to form hydrogen fluoride (HF) and carbon monoxide, both of which are hazardous.[\[1\]](#) Due to its reactivity and instability, it is crucial to handle **Formyl fluoride** with extreme caution in a well-controlled laboratory environment.

Property	Value	Source
CAS Number	1493-02-3	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	CHFO	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	48.02 g/mol	<a href="#">[2]</a>
Boiling Point	-29 °C	<a href="#">[1]</a>
Melting Point	-142 °C	<a href="#">[1]</a>
Solubility	Decomposes in water	<a href="#">[1]</a>

## 2. Personal Protective Equipment (PPE)

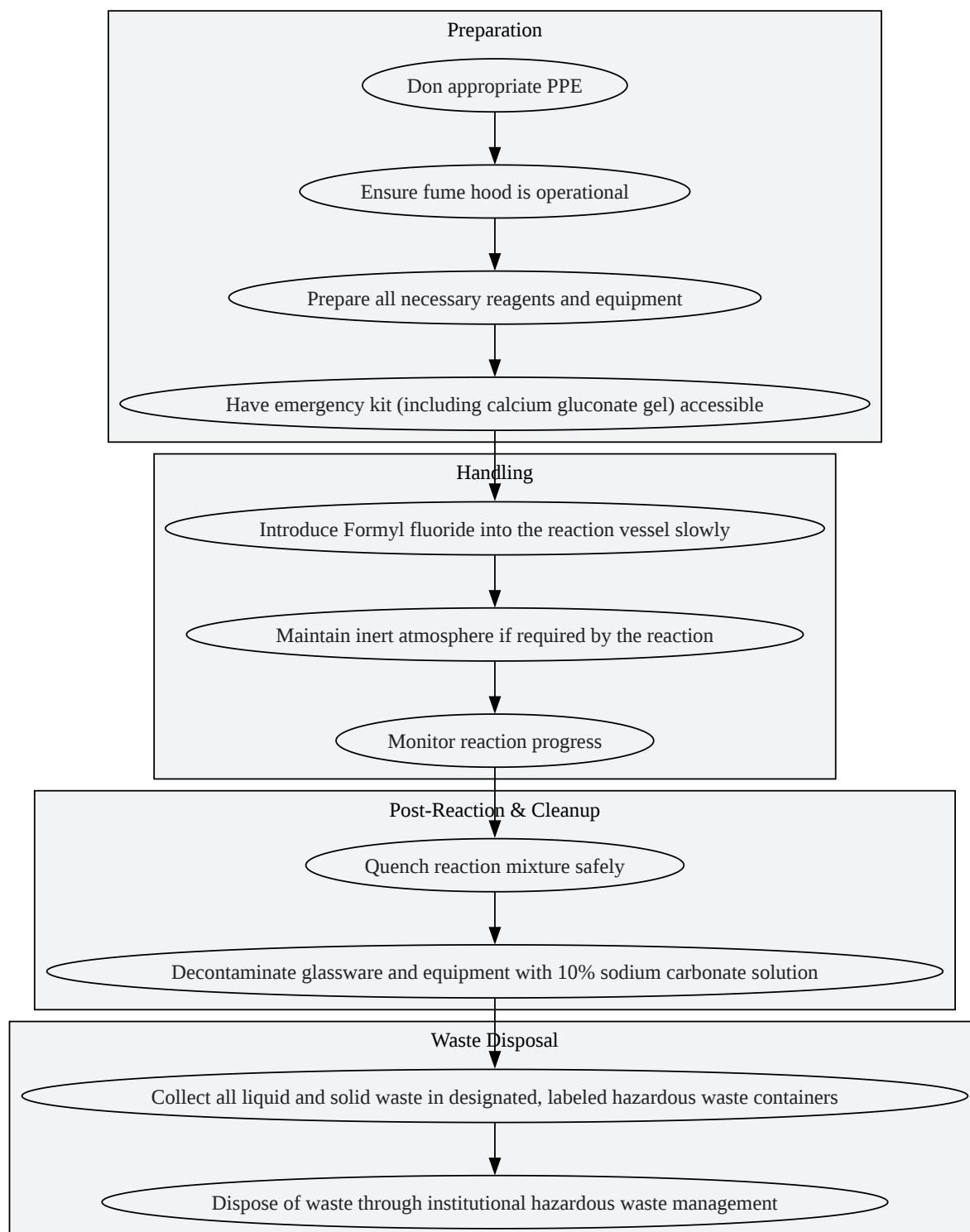
A comprehensive PPE strategy is the first line of defense against **Formyl fluoride** exposure.

Due to its decomposition into hydrofluoric acid (HF), PPE selection should be guided by recommendations for handling HF.

PPE Category	Specification	Rationale
Hand Protection	Double gloving is required. An inner nitrile glove should be worn under a heavy-duty neoprene or butyl rubber glove.	Provides protection against both direct contact with Formyl fluoride and potential exposure to its corrosive decomposition product, HF.
Eye and Face Protection	Chemical splash goggles and a full-face shield must be worn.	Protects against splashes of reagents and the corrosive effects of Formyl fluoride gas and its byproducts on the eyes and face.
Respiratory Protection	A NIOSH-approved full-face respirator with an acid gas cartridge or a self-contained breathing apparatus (SCBA) is necessary.	Protects against inhalation of the toxic and corrosive gas.
Body Protection	A flame-resistant lab coat worn over long-sleeved clothing and long pants. An acid-resistant apron is also recommended.	Provides a barrier against accidental spills and splashes.
Footwear	Closed-toe, chemical-resistant shoes.	Protects feet from spills.

## 3. Operational Plan: Handling and Storage

All operations involving **Formyl fluoride** must be conducted in a designated area within a certified chemical fume hood.

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. CARBONYL FLUORIDE | Occupational Safety and Health Administration [osha.gov]
- 2. websites.umich.edu [websites.umich.edu]
- 3. CDC - NIOSH Pocket Guide to Chemical Hazards - Carbonyl fluoride [cdc.gov]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling Formyl Fluoride]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8784065#personal-protective-equipment-for-handling-formyl-fluoride\]](https://www.benchchem.com/product/b8784065#personal-protective-equipment-for-handling-formyl-fluoride)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

